

An In-depth Technical Guide to the Safety of Trimethyl Orthobutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethyl orthobutyrate

Cat. No.: B041597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **trimethyl orthobutyrate**, a flammable liquid and irritant. The following sections detail its physical and chemical properties, toxicological profile, fire and explosion hazards, and recommended handling procedures. This information is crucial for ensuring the safe use of this compound in research and development settings.

Core Safety Data

The following tables summarize the key quantitative data for **trimethyl orthobutyrate**, compiled from various Safety Data Sheets (SDS).

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₃	[1][2]
Molecular Weight	148.20 g/mol	[1]
Appearance	Clear, colorless liquid	[3][4]
Odor	No information available	[3]
Boiling Point	140 - 147 °C (284 - 296.6 °F)	[1][3]
Density	0.926 g/mL at 25 °C	[1][5]
Flash Point	50 °C (122 °F) - closed cup	[1][3]
Vapor Pressure	5.98 mmHg at 25°C	
Refractive Index	n ₂₀ /D 1.404	[1]
Solubility	Soluble in Chloroform, Ethyl Acetate	

Table 2: Toxicological Data

Hazard	Classification & Statement	Details
Acute Toxicity	No data available for oral, dermal, or inhalation routes.	The toxicological properties have not been thoroughly investigated.
Skin Corrosion/Irritation	Category 2: Causes skin irritation (H315)	Causes reversible damage to the skin upon exposure.[3][6]
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation (H319)	Causes reversible eye irritation.[3][6]
Respiratory Irritation	Category 3: May cause respiratory irritation (H335)	Inhalation of vapors may irritate the respiratory system. [3][6]
Carcinogenicity	Not classified as a carcinogen.	No components are listed as carcinogens by IARC, NTP, or OSHA.[7]

Table 3: Fire and Explosion Data

| Hazard | Details | |---|---|---| | Flammability | Flammable liquid and vapor (Category 3) | Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3][6] | | Hazardous Combustion Products | Carbon monoxide (CO), Carbon dioxide (CO₂) |[3][6] | | Extinguishing Media | Alcohol-resistant foam, dry chemical powder, carbon dioxide. Water spray or fog for large fires only.[6] | | Fire Fighting Procedures | Wear self-contained breathing apparatus (SCBA) and full protective gear.[3] |

Table 4: Exposure Controls and Personal Protection

| Control Parameter | Recommendation | |---|---|---| | Engineering Controls | Use in a well-ventilated area. Use explosion-proof electrical/ventilating/lighting equipment.[3][6] | | Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles.[3] | | Skin Protection | Wear protective gloves and clothing to prevent skin exposure.[3] | | Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] |

Experimental Protocols

Detailed experimental protocols for the safety evaluation of **trimethyl orthobutyrate** are not publicly available. However, the hazard classifications reported in the Safety Data Sheets are based on standardized methodologies, such as those established by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The general principles of these key experiments are outlined below.

Flash Point Determination: The flash point of a liquid is determined using a closed-cup or open-cup apparatus. A sample of the substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the liquid ignite. For flammable liquids like **trimethyl orthobutyrate**, a closed-cup method is typically used to provide a more conservative and accurate measurement.

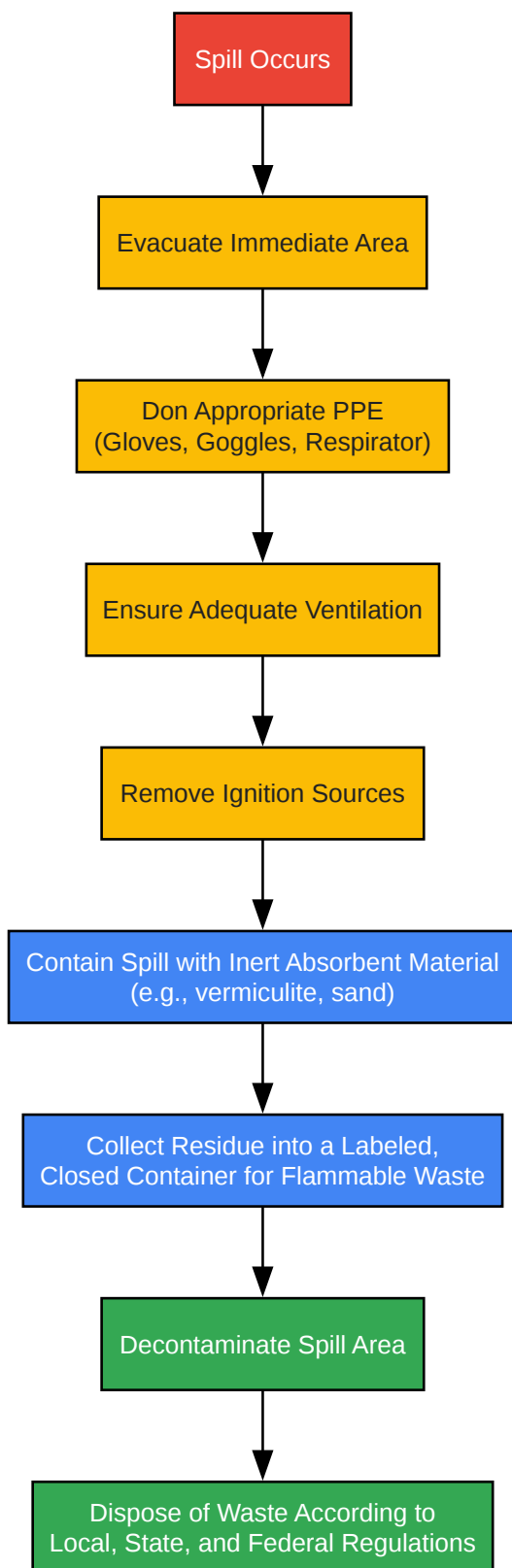
Skin Irritation/Corrosion Testing: This is typically assessed using in vivo animal studies (e.g., on rabbits) or validated in vitro methods. A measured amount of the substance is applied to a small area of skin, and the site is observed for signs of irritation (redness, swelling) or corrosion

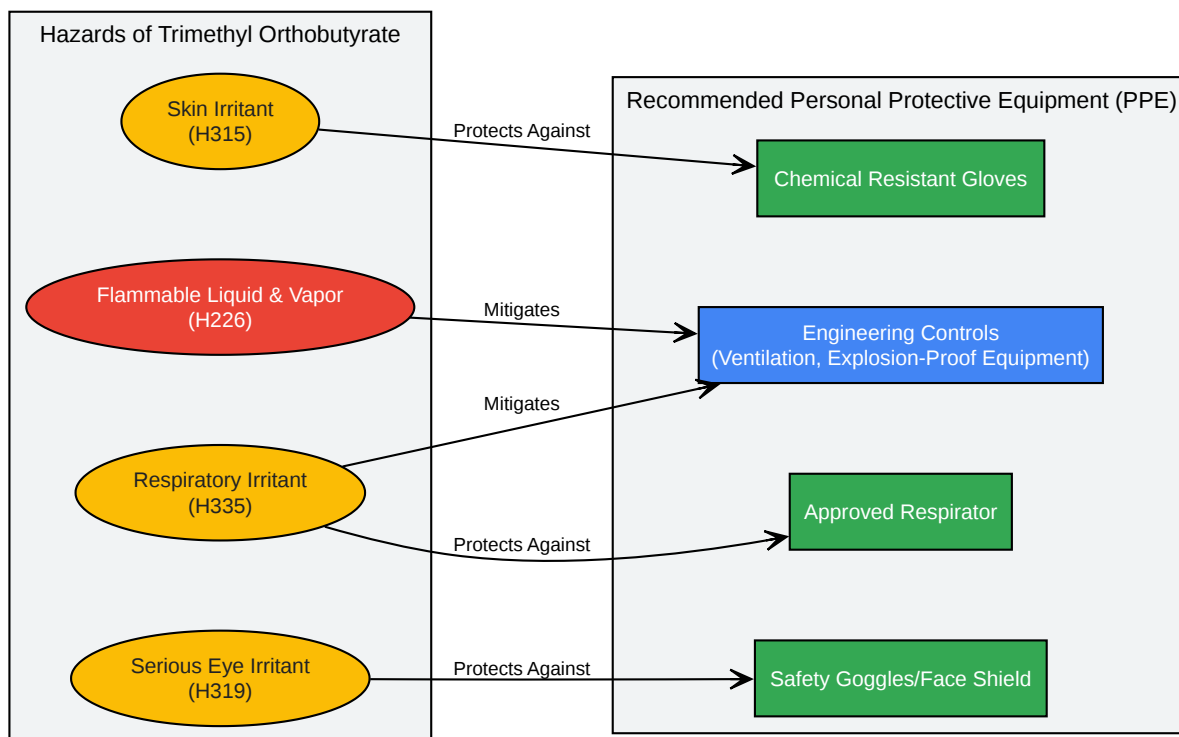
(tissue destruction) over a period of several days. The severity and reversibility of the effects determine the classification. For a Category 2 irritant, the observed effects are reversible.^[6]^[8]

Eye Irritation/Corrosion Testing: Similar to skin irritation testing, this often involves applying a small amount of the substance to the eye of a test animal and observing for effects on the cornea, iris, and conjunctiva. The severity and reversibility of any damage are recorded over time to classify the substance. In vitro alternatives are increasingly used to reduce animal testing. A Category 2A classification indicates that the substance causes reversible eye irritation.^[3]^[6]

Visualizing Safety Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key logical relationships and workflows for the safe handling of **trimethyl orthobutyrates**.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Trimethyl Orthobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041597#trimethyl-orthobutyrate-safety-data-sheet-sds-information]

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